

Essential Safety and Operational Guide for Handling Methyl 2-azidoacetate

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Compound of Interest

Compound Name: **Methyl 2-azidoacetate**

Cat. No.: **B155556**

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This guide provides crucial safety protocols, handling procedures, and disposal plans for **Methyl 2-azidoacetate**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Methyl 2-azidoacetate is a flammable and hazardous chemical that requires careful handling. [1][2][3] It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.[1][2][3] Furthermore, there is a risk of explosion upon heating.[2]

Quantitative Data Summary

For quick reference, the key physical and safety properties of **Methyl 2-azidoacetate** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃ H ₅ N ₃ O ₂	[1] [4] [5]
Molecular Weight	115.09 g/mol	[1] [4]
Appearance	Slightly yellow oil / Viscous liquid	[6] [7]
Density	1.182 g/mL at 25 °C	[4] [8]
Flash Point	48 °C	[4] [8]
Boiling Point	158 °C	[4]
UN Number	1993	[2] [4]
GHS Hazard Codes	H226, H315, H319, H335	[1] [2] [3] [4]

Experimental Protocol: Safe Handling of Methyl 2-azidoacetate

This protocol outlines the step-by-step procedure for safely using **Methyl 2-azidoacetate** in a laboratory setting.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[9\]](#)[\[10\]](#)
- Ensure an accessible safety shower and eye wash station are available.
- Remove all potential ignition sources from the work area, including sparks, open flames, and hot surfaces.[\[2\]](#)[\[8\]](#)[\[11\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)[\[8\]](#)[\[11\]](#)
- All equipment used for transferring the material must be properly grounded and bonded to prevent static discharge.[\[2\]](#)[\[8\]](#)[\[11\]](#)
- Perform all reactions behind a safety shield.[\[6\]](#)

2. Personal Protective Equipment (PPE) Requirement:

- Eye and Face Protection: Wear tight-sealing safety goggles with side shields.[9][11]
- Hand Protection: Wear impervious gloves. Inspect gloves for any damage before use and use proper glove removal technique to avoid skin contact.[2][11]
- Body Protection: A chemical-resistant apron, long-sleeved clothing, and antistatic boots are required.[11]
- Respiratory Protection: If working outside a fume hood or if irritation is experienced, a suitable respirator is necessary.[11] For emergencies like fires, a self-contained breathing apparatus (SCBA) is mandatory.[2][12]

3. Chemical Handling Procedure:

- Keep the container tightly closed when not in use.[2][8][9][10]
- Use only non-sparking tools when opening or handling containers.[2][8][9][10]
- Avoid breathing any vapors, mists, or gases.[2][5][8][12]
- Prevent all contact with skin and eyes.[2][9][10][11][12]
- After handling, wash hands and any exposed skin thoroughly.[2][8]

4. Storage:

- Store in a cool, dry, and well-ventilated area.[2][8][9][10]
- Keep the container tightly sealed to prevent leakage.[2][8][9][10]
- Recommended storage temperatures vary, with suggestions including 2°C - 8°C, -10°C, or freezer temperatures.[4][7][13]
- Store away from incompatible materials and foodstuff containers.[8][9][10]

Emergency and Disposal Plan

Spill Response:

- Immediately evacuate personnel from the spill area.[2][9][10][11]
- Ensure the area is well-ventilated.[2][9][10][11]
- Eliminate all sources of ignition.[2][9][10][11][12]
- Don personal protective equipment before re-entering the area.[2][9][10][11]
- Prevent the spill from spreading or entering drains.[2][9]
- Contain the spillage using a non-combustible absorbent material such as sand, earth, or vermiculite.[2][14]
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[9][10]

First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with soap and plenty of water, then rinse with water/shower.[2][8] Seek medical advice if irritation occurs.[2]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes. [2] If contact lenses are present, remove them if it is safe to do so. Continue rinsing and consult a physician.[2][8]
- Ingestion: Do not induce vomiting.[2] Rinse the mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.[2]

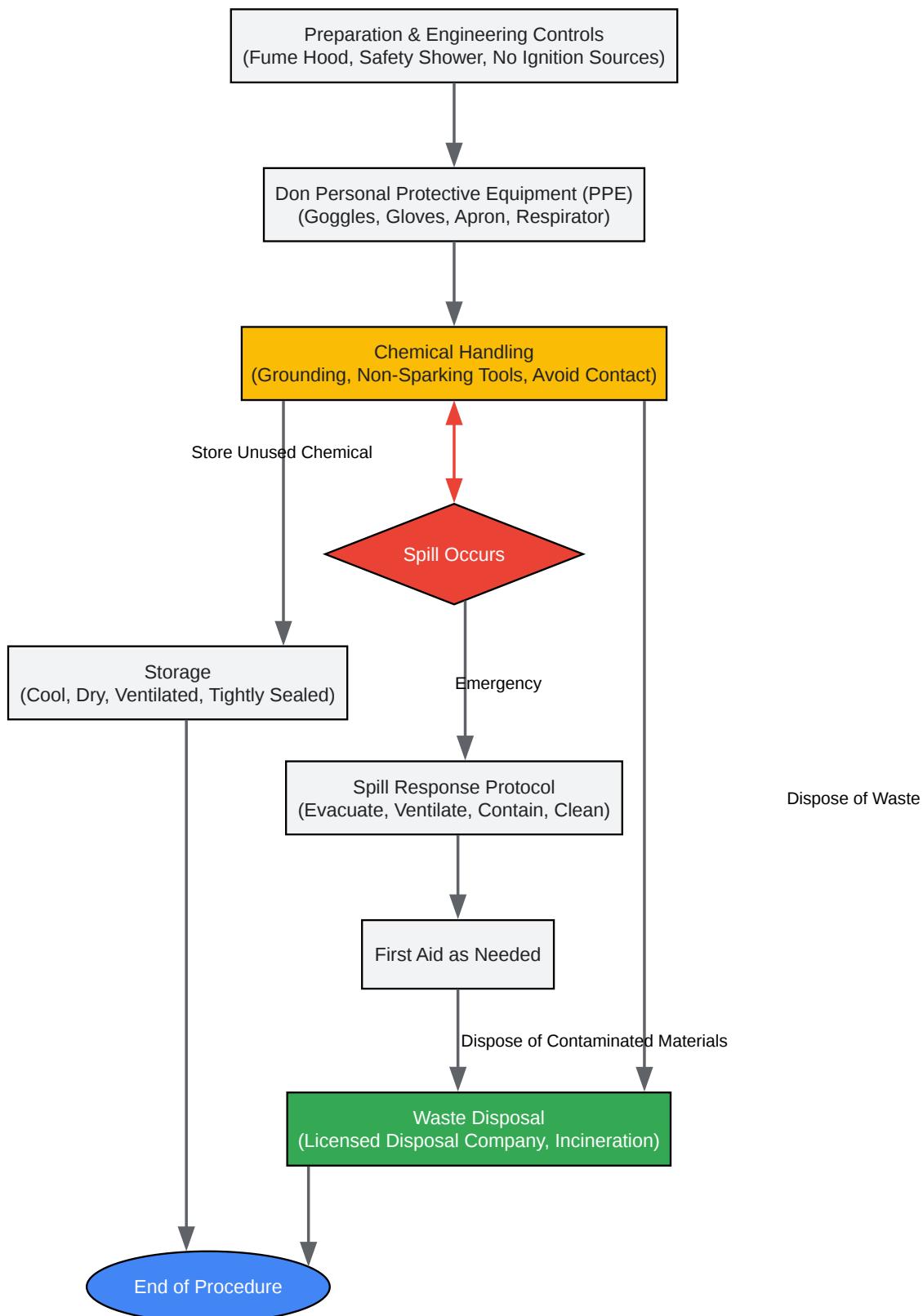
Disposal Plan:

- All waste material, including unused product and contaminated items, should be treated as hazardous waste.

- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[2]
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[2] Extra care must be taken during ignition due to the material's high flammability.[2]
- Contaminated packaging should be disposed of in the same manner as the unused product. [2]
- All disposal must be in accordance with local, state, and federal regulations.

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Methyl 2-azidoacetate**, from preparation to disposal.

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Caption: Workflow for the safe handling of **Methyl 2-azidoacetate**.

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References

- 1. Methyl 2-azidoacetate | C3H5N3O2 | CID 4020482 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. echemi.com [echemi.com]
- 4. Methyl azido acetate | 1816-92-8 | FM12560 | Biosynth [biosynth.com]
- 5. Methyl 2-azidoacetate 95% | CAS: 1816-92-8 | AChemBlock [achemblock.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Methyl 2-azidoacetate | 1816-92-8 [sigmaaldrich.com]
- 8. echemi.com [echemi.com]
- 9. targetmol.com [targetmol.com]
- 10. echemi.com [echemi.com]
- 11. spectrumchemical.com [spectrumchemical.com]
- 12. groupeveritas.com [groupeveritas.com]
- 13. methyl 2-azidoacetate | 1816-92-8 [sigmaaldrich.com]
- 14. agilent.com [agilent.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Methyl 2-azidoacetate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b155556#personal-protective-equipment-for-handling-methyl-2-azidoacetate>

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